

A Comparative Guide to Quantitative Proteomics for Validating Pomalidomide-PROTAC Targets

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Compound of Interest		
Compound Name:	Pomalidomide-PEG2-OH	
Cat. No.:	B8163003	Get Quote

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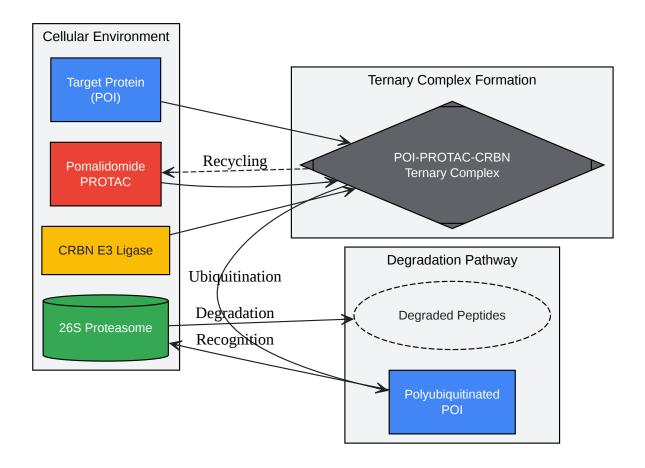
This guide provides a comprehensive comparison of quantitative proteomics methods for the validation of Proteolysis Targeting Chimeras (PROTACs) that utilize Pomalidomide as an E3 ligase recruiter. We will explore the performance of various techniques, present supporting experimental data, and offer detailed protocols to aid in the robust assessment of on-target efficacy and off-target selectivity.

The Mechanism of Pomalidomide-Based PROTACs

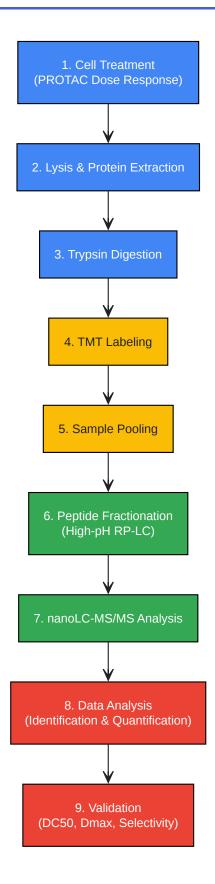
Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules designed to eliminate specific unwanted proteins by co-opting the cell's own protein degradation machinery. [1] A Pomalidomide-based PROTAC consists of three components: a ligand that binds the target Protein of Interest (POI), a Pomalidomide moiety that recruits the Cereblon (CRBN) E3 ubiquitin ligase, and a chemical linker connecting the two.[2]

This assembly forms a ternary complex (POI-PROTAC-CRBN), which brings the E3 ligase in close proximity to the target protein.[1] This induced proximity facilitates the transfer of ubiquitin from the E2 conjugating enzyme to the POI. The resulting polyubiquitin chain acts as a recognition signal for the 26S proteasome, which then degrades the tagged protein.[1] The PROTAC molecule is not degraded and can catalytically induce the degradation of multiple target protein copies.[1]

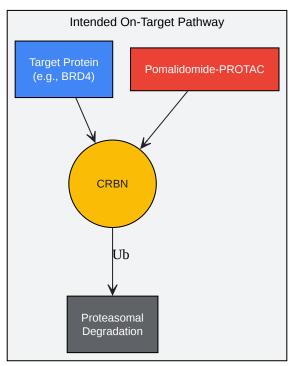


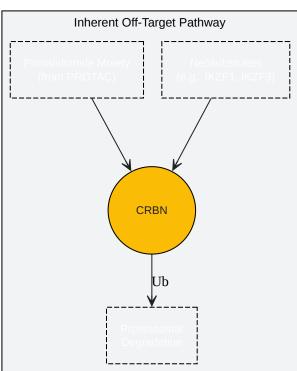












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References



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